

Safety and handling precautions for 2-Bromo-4,5-dimethoxybenzyl bromide

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxybenzyl
bromide

Cat. No.: B042020

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An In-Depth Technical Guide to the Safe Handling of **2-Bromo-4,5-dimethoxybenzyl bromide**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-4,5-dimethoxybenzyl bromide (CAS No. 53207-00-4) is a highly functionalized aromatic compound utilized as a versatile reagent and building block in advanced organic synthesis.^[1] Its structure, featuring an electron-rich dimethoxybenzyl group and two bromine substituents, makes it a valuable precursor in medicinal chemistry, particularly for the development of complex molecular architectures and pharmaceutical intermediates like histone deacetylase 1 (HDAC 1) inhibitors.^{[1][2]} However, the same reactive properties that make this compound synthetically useful also necessitate stringent safety and handling protocols. The presence of the benzyl bromide moiety suggests significant lachrymatory and corrosive properties, demanding a comprehensive understanding of its hazards.

This guide provides an in-depth framework for the safe handling, storage, and disposal of **2-Bromo-4,5-dimethoxybenzyl bromide**. It is designed to empower researchers with the knowledge to mitigate risks, respond effectively to emergencies, and maintain a safe laboratory environment.

Chemical and Physical Properties

A foundational understanding of a chemical's properties is critical for safe handling. The key identifiers and physical characteristics of **2-Bromo-4,5-dimethoxybenzyl bromide** are summarized below.

Property	Value	Source(s)
CAS Number	53207-00-4	[3] [4]
IUPAC Name	1-Bromo-2-(bromomethyl)-4,5-dimethoxybenzene	[3]
Molecular Formula	C ₉ H ₁₀ Br ₂ O ₂	[5]
Molecular Weight	309.98 g/mol	[4]
Appearance	Solid (potential for dust formation)	[6] [7]
Stability	Stable under recommended storage conditions. Sensitive to light and moisture.	[3] [8]

Hazard Identification and Toxicology

2-Bromo-4,5-dimethoxybenzyl bromide is classified as a hazardous substance. The primary risks are associated with its corrosive and irritant nature, stemming from its reactivity as an alkylating agent, a characteristic feature of benzyl bromides.

GHS Hazard Classification Summary

Hazard Class	Hazard Code	Description	Source(s)
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation.	[3] [4] [7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[3] [4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[3]
Skin Sensitization	H317	May cause an allergic skin reaction.	[4]
Signal Word	Danger	[6] [7]	

Toxicological Profile: The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[\[3\]](#)

- Skin and Eye Contact: As a corrosive agent, the compound can cause severe skin burns, inflammation, blistering, and serious eye damage upon contact.[\[3\]](#)[\[6\]](#) The lachrymatory properties common to benzyl bromides mean that even vapor exposure can cause intense eye irritation.[\[9\]](#)
- Inhalation: Inhaling dust or fumes can lead to severe irritation of the respiratory system.[\[3\]](#)
- Ingestion: While less common in a laboratory setting, ingestion can cause significant internal damage. Do NOT induce vomiting if ingested.[\[3\]](#)[\[6\]](#)

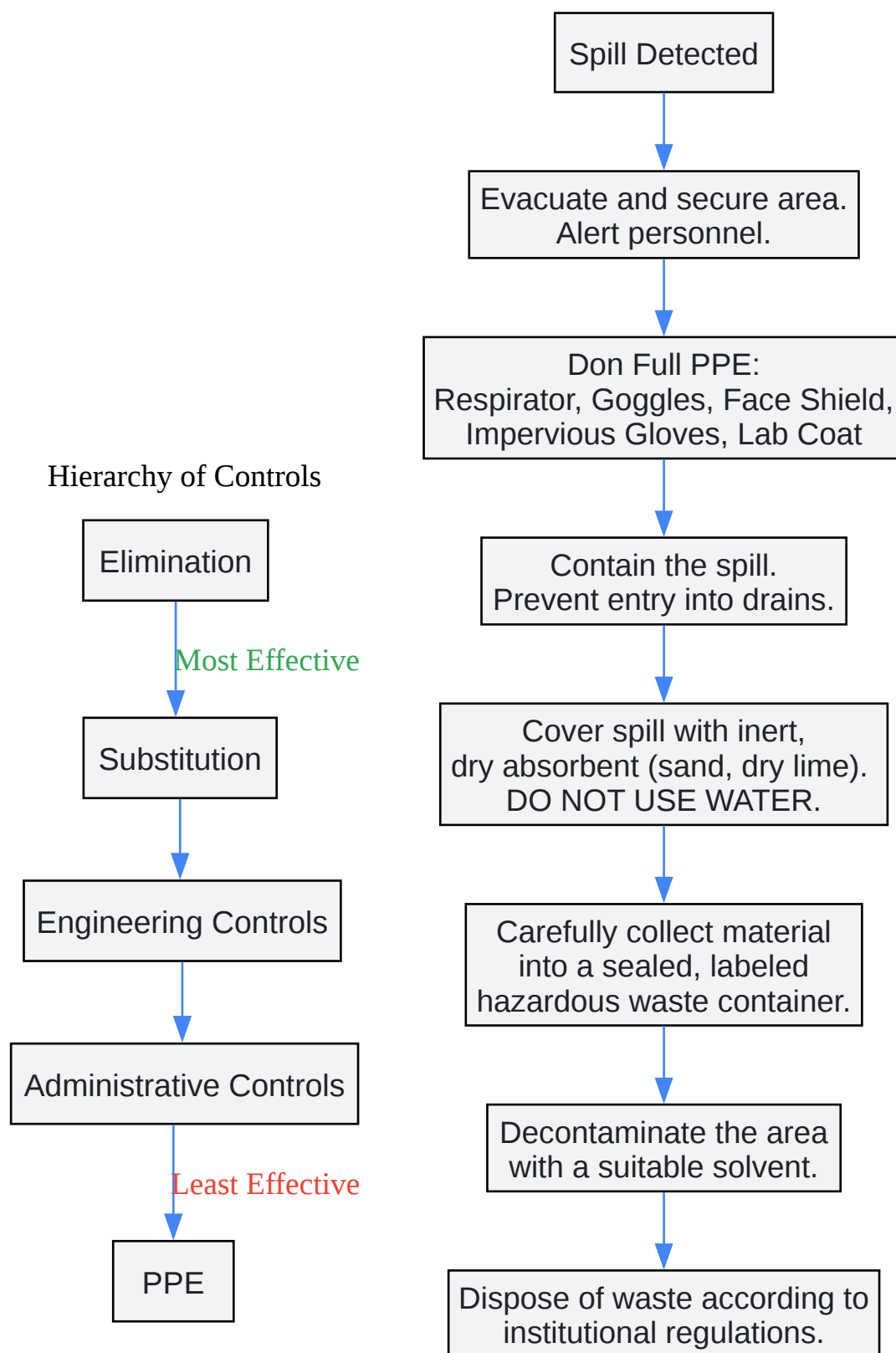
The causality of this high reactivity lies in the benzyl bromide functional group. The bromine atom is a good leaving group, making the benzylic carbon highly electrophilic and prone to react with biological nucleophiles, such as those found in proteins and DNA, leading to cellular damage and irritation.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over personal protective equipment, is essential.

The Hierarchy of Controls

The most effective safety strategies involve removing or minimizing the hazard at its source. PPE is the final line of defense.



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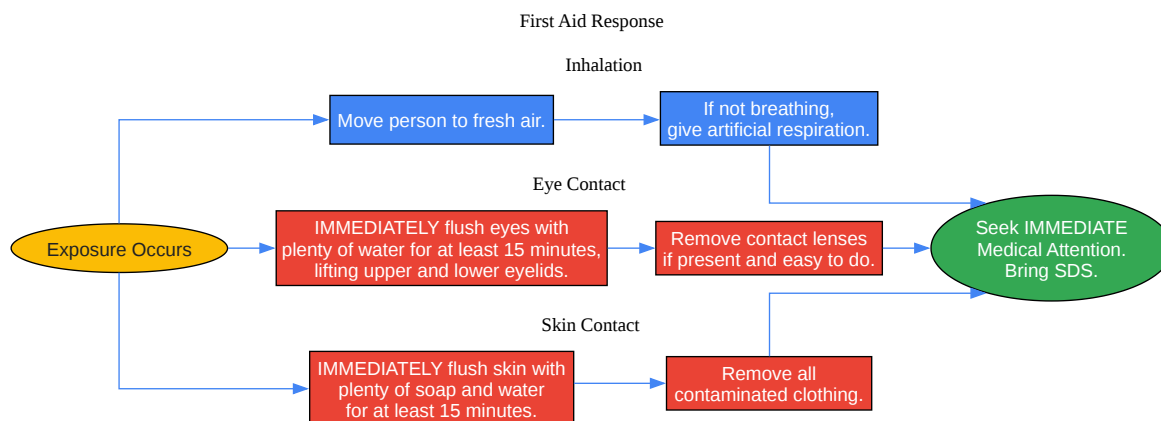
Figure 2: Workflow for the safe cleanup of a **2-Bromo-4,5-dimethoxybenzyl bromide** spill.

Detailed Spill Steps:

- Evacuate all non-essential personnel from the spill area. [10]2. Wear full PPE as described in Section 3. [3]3. Prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains. [6]4. Gently cover the spill with an inert, dry absorbent material such as sand, dry lime, or soda ash. [10]Do not use water. [10]5. Using non-sparking tools, carefully sweep or scoop the absorbed material into a suitable container for hazardous waste. [7][8]6. Ventilate the area after cleanup is complete. [10]

First Aid Measures

The following diagram outlines the critical first aid steps for various exposure routes. All exposures require immediate medical attention.



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Figure 3: Decision tree for first aid response to exposure.

Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [3][6][10]* Unsuitable Media: DO NOT USE WATER. The material can react with water, and water jets may spread the fire. [10][11]* Specific Hazards: Thermal decomposition during a fire will produce highly toxic and irritating gases, including carbon oxides and hydrogen bromide. [3][10] Containers may explode if heated. [10]* Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear. [3][6]

Waste Disposal

All waste containing **2-Bromo-4,5-dimethoxybenzyl bromide**, including empty containers, contaminated absorbents, and PPE, must be treated as hazardous waste.

- Place waste in a suitable, sealed, and properly labeled container. [3]* Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations. [3][7] Do not allow the product to enter drains or waterways. [3][6]

Conclusion

2-Bromo-4,5-dimethoxybenzyl bromide is a potent chemical intermediate whose hazardous properties require the highest degree of respect and care. Its corrosive and irritant nature necessitates the mandatory use of engineering controls like chemical fume hoods and strict adherence to PPE protocols. By understanding its reactivity, implementing the detailed handling and emergency procedures outlined in this guide, and maintaining a culture of safety, researchers can confidently and safely utilize this compound in their critical work.

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